

Comparative Guide: Spectroscopic Analysis of 6-Bromo-2-methylnicotinic Acid

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Compound of Interest

Compound Name: 6-Bromo-2-methylnicotinic acid

CAS No.: 1060805-97-1

Cat. No.: B1375735

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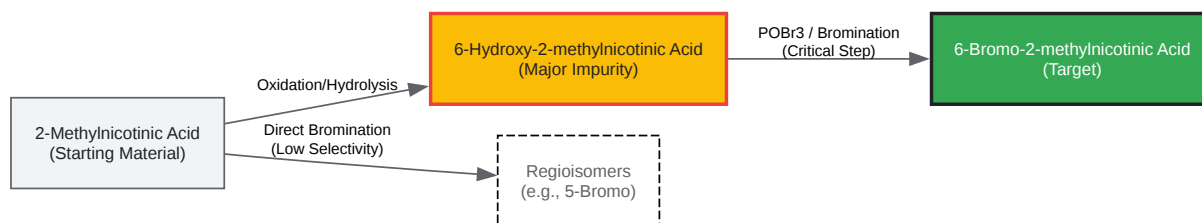
Executive Summary & Structural Context

Target Analyte: **6-Bromo-2-methylnicotinic acid** (CAS: 1060805-97-1) Primary Application: Scaffold for kinase inhibitors and agrochemical intermediates. Critical Quality Attribute (CQA): Regioisomeric purity and the absence of the 6-hydroxy precursor (pyridone tautomer).

This guide provides a technical framework for distinguishing **6-Bromo-2-methylnicotinic acid** from its metabolic precursors and synthetic byproducts. Unlike standard datasheets, this document focuses on the differential spectroscopic features required to validate successful halogenation at the C6 position while retaining the C2-methyl group.

Synthetic Pathway & Impurity Mapping

To understand the analytical challenge, one must visualize the synthesis. The most common route involves the bromination of a hydroxy-nicotinate intermediate. Incomplete reaction leads to the persistence of the 6-hydroxy impurity, which significantly alters solubility and biological activity.



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Figure 1: Synthetic provenance showing the critical "Intermediate" impurity that must be detected.

Comparative NMR Analysis (H & C)

Nuclear Magnetic Resonance (NMR) is the primary tool for structural confirmation. The key diagnostic is the disappearance of the C6 proton and the shift in the coupling pattern of the remaining aromatic protons.

Proton (H) NMR Strategy

Solvent: DMSO-d

is recommended over CDCl

due to the poor solubility of the carboxylic acid moiety and to prevent aggregation.

Feature	2-Methylnicotinic Acid (Precursor)	6-Bromo-2-methylnicotinic Acid (Target)	Diagnostic Significance
Aromatic Region	3 Protons (H4, H5, H6)	2 Protons (H4, H5)	Primary Confirmation. Loss of the most downfield signal (H6).
H6 Signal	~8.6 - 8.8 ppm (dd)	Absent	H6 is typically the most deshielded proton (to Nitrogen). Its absence confirms C6 substitution.
Coupling ()	Complex ABC system	AB System (Doublets)	Target shows two clear doublets with ortho-coupling (Hz).
Methyl Group	Singlet (~2.5 - 2.6 ppm)	Singlet (~2.6 - 2.8 ppm)	Confirms integrity of the C2-methyl group (often shifts slightly downfield due to Br).
COOH	Broad singlet (>12 ppm)	Broad singlet (>12 ppm)	Verifies the acid functionality is intact (not esterified).

Carbon (¹³C) NMR Signatures

The carbon spectrum provides definitive proof of the C-Br bond, which has a distinct chemical shift compared to C-H or C-OH.

- C6-H (Precursor): Signal typically around 150-155 ppm (deshielded by N).
- C6-Br (Target): Signal shifts upfield to 140-145 ppm due to the heavy atom effect, despite the inductive withdrawal.

- C6-OH (Impurity): If the hydroxy impurity is present, look for a carbonyl-like signal (~160-165 ppm) corresponding to the pyridone tautomer.

Mass Spectrometry (MS) Validation

While NMR provides structural connectivity, MS is superior for elemental composition and detecting trace de-brominated impurities.

The Bromine Isotope Signature

The most robust self-validating check for this molecule is the isotopic abundance pattern. Bromine exists as

Br and

Br in a nearly 1:1 ratio.^{[1][2]}

- Target (6-Bromo): The Molecular Ion (M) and (M+2) peaks will have equal intensity (1:1 height).^[1]
 - Example (ESI-):
214 and 216.
- Precursor (Non-halogenated): Only a single dominant M peak (M+1 is small, due to C).
- Impurity (Hydroxy): Single dominant peak (M = 153 Da).

Fragmentation Logic (ESI-MS/MS)

Under collision-induced dissociation (CID), the fragmentation pathway validates the structure:

- Neutral Loss of CO
: Precursor ion
. This confirms the carboxylic acid group.

- Loss of Br: A subsequent loss of 79/81 Da confirms the halogen is attached to the aromatic ring.

Vibrational Spectroscopy (FT-IR)

IR is less specific for the ring substitution pattern but essential for solid-state characterization.

- C=O Stretch (Acid): 1680–1720 cm

(Strong).

- O-H Stretch (Acid): 2500–3300 cm

(Very broad).

- C-Br Stretch: 1000–1100 cm

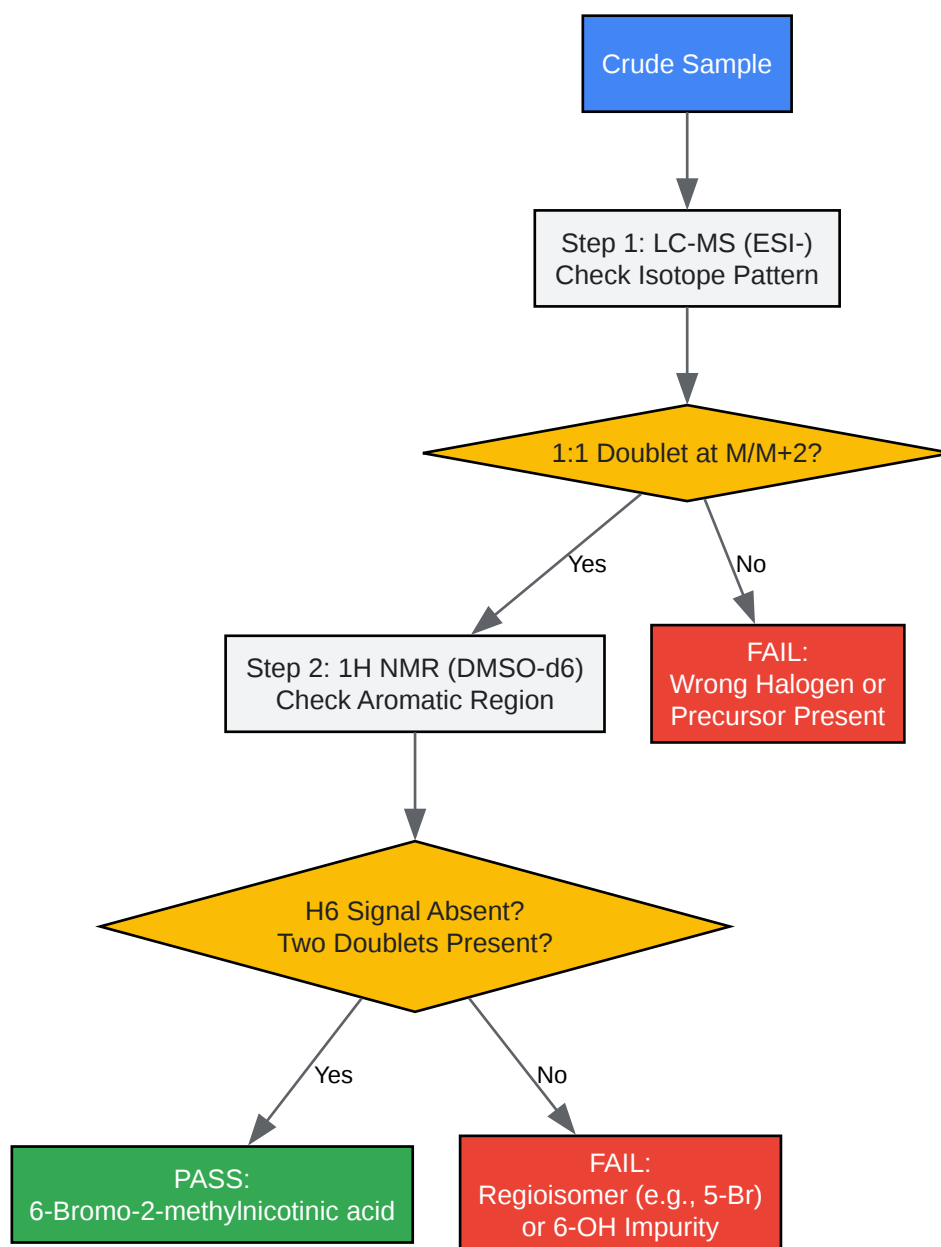
(Fingerprint region).

- Differentiation: The 6-hydroxy impurity often exists as a pyridone, showing a distinct amide-like carbonyl stretch at ~1650 cm

which is absent in the pure 6-bromo target.

Experimental Workflow & Decision Tree

To ensure authoritative results, follow this decision logic. This workflow prioritizes "Kill Steps"—points where the analysis should stop if criteria are not met.



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Figure 2: Analytical decision matrix. Note that LC-MS is placed first for rapid screening of the bromine signature.

Performance Guide: Method Comparison

Method	Specificity	Sensitivity	Throughput	Best For...
H NMR	High (Structural Isomers)	Low (mM range)	Low	Absolute structural proof and confirming regio-chemistry (2-Me vs 6-Me).
HPLC-UV	Medium	High	High	Purity quantification (>98%). The 6-Br target is significantly less polar (longer retention time) than the 6-OH precursor.
LC-MS	High (Elemental)	Very High	High	Trace impurity detection and confirming the presence of Bromine via isotope patterns.

Protocol: Purity Determination via HPLC

- Column: C18 Reverse Phase (e.g., Agilent Zorbax SB-C18).
- Mobile Phase: Gradient Water (0.1% Formic Acid) / Acetonitrile.
- Rationale: The acidic mobile phase suppresses ionization of the carboxylic acid, sharpening the peak shape. The 6-Bromo compound is lipophilic and will elute late; the 6-Hydroxy impurity is polar and elutes early (often near the void volume).

References

- National Center for Biotechnology Information (2024). PubChem Compound Summary for CID 71691567, **6-Bromo-2-methylnicotinic acid**. Retrieved from [\[Link\]](#)^[3]
- Chemistry Steps. Isotopes in Mass Spectrometry: The M and M+2 Peaks. (Explanation of Br 1:1 isotope pattern). Retrieved from [\[Link\]](#)
- Royal Society of Chemistry. Synthesis of methyl 4-bromo-6-methylnicotinate (Analogous chemistry via POBr₃). Electronic Supplementary Information.^[4]^[5] Retrieved from [\[Link\]](#)
- Silverstein, R. M., Webster, F. X., & Kiemle, D. J. Spectrometric Identification of Organic Compounds. (Standard text for Pyridine coupling constants).

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Sources

- 1. Isotopes in Mass Spectrometry - Chemistry Steps [\[chemistrysteps.com\]](https://chemistrysteps.com)
- 2. Isotopes, Atomic Mass, and Mass Spectrometry (M2Q3) – UW-Madison Chemistry 103/104 Resource Book [\[wisc.pb.unizin.org\]](https://wisc.pb.unizin.org)
- 3. jk-sci.com [\[jk-sci.com\]](https://jk-sci.com)
- 4. Thieme E-Books & E-Journals [\[thieme-connect.de\]](https://thieme-connect.de)
- 5. database IR spectra INFRARED SPECTROSCOPY INDEX spectra analysis diagrams interpretation characteristic wavenumbers functional groups investigating molecular structure of organic compounds spectrum data Doc Brown's advanced level organic chemistry revision notes for pre-university organic chemistry [\[docbrown.info\]](https://docbrown.info)
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